

A Comparative Guide to Structural Analogues of N-ethyl-N-methylpropan-2-amine

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Compound of Interest

Compound Name: *N-ethyl-N-methylpropan-2-amine*

CAS No.: 39198-07-7

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the structural analogues of **N-ethyl-N-methylpropan-2-amine**, focusing on their physicochemical and pharmacological properties. Due to the limited availability of direct comparative studies, this document synthesizes available data for individual analogues and presents it in a structured format. The information is intended to aid researchers in understanding the structure-activity relationships within this chemical class.

Introduction

N-ethyl-N-methylpropan-2-amine is a tertiary amine with a simple aliphatic structure. Its structural analogues, characterized by variations in the N-alkyl and isopropyl backbone, are of interest in medicinal chemistry and pharmacology. This guide focuses on three representative analogues for which some experimental data is available:

- **N-ethyl-N-methylpropan-2-amine** (Parent Compound)
- N-propyl-N-isopropylamine

- N-isopropylbenzylamine

Physicochemical Properties

A summary of the key physicochemical properties of **N-ethyl-N-methylpropan-2-amine** and its selected analogues is presented in Table 1. These properties are crucial for predicting the absorption, distribution, metabolism, and excretion (ADME) profiles of these compounds.

Property	N-ethyl-N-methylpropan-2-amine	N-propyl-N-isopropylamine	N-isopropylbenzylamine
Molecular Formula	C ₆ H ₁₅ N	C ₆ H ₁₅ N	C ₁₀ H ₁₅ N
Molecular Weight	101.19 g/mol	101.19 g/mol	149.23 g/mol
IUPAC Name	N-ethyl-N-methylpropan-2-amine	N-propyl-N-(propan-2-yl)propan-1-amine	N-benzylpropan-2-amine
CAS Number	39198-07-7	21968-17-2	102-97-6
Boiling Point	Not available	102.9 °C ^[1]	Not available
Density	Not available	0.739 g/cm ³ ^[1]	Not available
LogP (Predicted)	1.4	1.5	Not available

Pharmacological Properties

The pharmacological activities of these analogues differ significantly based on their structural modifications.

N-propyl-N-isopropylamine

This compound is described as a beta-blocker used in the treatment of hypertension.^{[1][2]} It is suggested to inhibit the synthesis of catecholamines like adrenaline, noradrenaline, and dopamine by blocking beta-adrenergic receptors in the sympathetic nervous system.^{[1][2]} However, specific quantitative data on its receptor binding affinity (K_i) or functional activity (IC₅₀) at beta-adrenergic receptors is not readily available in the reviewed literature.

N-isopropylbenzylamine

N-isopropylbenzylamine has been investigated for its stimulant-like and reinforcing effects. It has been used as a substitute for methamphetamine in illicit markets.[3]

In Vivo Studies:

- **Conditioned Place Preference (CPP):** N-isopropylbenzylamine at a dose of 3 mg/kg induced significant conditioned place preference in mice, an effect comparable to 1 mg/kg of methamphetamine, suggesting rewarding properties.[4][5]
- **Locomotor Activity:** Acute administration of 10 mg/kg N-isopropylbenzylamine increased locomotor activity in rats. However, it is less potent than methamphetamine in inducing psychomotor stimulation.[4][5]
- **Self-Administration:** Rats acquired N-isopropylbenzylamine self-administration, indicating it has reinforcing effects. However, it is a less potent reinforcer than methamphetamine.[4][5]

In Vitro Toxicity:

- N-isopropylbenzylamine has been shown to induce toxicity in neuronal cell lines (SN4741, SH-SY5Y, and PC12) with IC50 values around 1-3 mM.[6][7]
- Its toxicity is associated with an increase in intracellular nitric oxide (NO) levels and activation of neuronal nitric oxide synthase (nNOS).[6][7]

Monoamine Transporter Affinity:

Despite its structural similarity to methamphetamine, a known monoamine transporter substrate, the binding affinities (K_i) and functional activities (EC_{50}) of N-isopropylbenzylamine at the dopamine transporter (DAT), norepinephrine transporter (NET), and serotonin transporter (SERT) are currently unknown, representing a significant gap in its pharmacological profile.[4][6]

N-ethyl-N-methylpropan-2-amine

There is a notable lack of publicly available pharmacological data for the parent compound, **N-ethyl-N-methylpropan-2-amine**. Further research is required to characterize its biological

activity.

Experimental Protocols

Detailed experimental protocols for the specific analogues discussed are not readily available. However, the following sections describe standard methodologies for assessing the observed pharmacological effects.

Beta-Adrenergic Receptor Binding Assay (General Protocol)

This protocol is a general method for determining the binding affinity of a compound to beta-adrenergic receptors.

Objective: To determine the equilibrium dissociation constant (K_i) of a test compound for beta-adrenergic receptors.

Materials:

- Cell membranes expressing the target beta-adrenergic receptor subtype (e.g., β_1 or β_2).
- Radiolabeled antagonist (e.g., [^3H]-Dihydroalprenolol).
- Unlabeled test compound (e.g., N-propyl-N-isopropylamine).
- Assay buffer (e.g., 50 mM Tris-HCl, 10 mM MgCl_2 , pH 7.4).
- Glass fiber filters.
- Scintillation cocktail and counter.

Procedure:

- Incubation: In a 96-well plate, combine the cell membranes, a fixed concentration of the radiolabeled antagonist, and varying concentrations of the unlabeled test compound.
- Equilibration: Incubate the mixture at a specific temperature (e.g., 25°C) for a sufficient time to reach equilibrium.

- **Filtration:** Rapidly filter the incubation mixture through glass fiber filters to separate bound from free radioligand.
- **Washing:** Wash the filters with ice-cold assay buffer to remove non-specifically bound radioligand.
- **Quantification:** Place the filters in scintillation vials with scintillation cocktail and measure the radioactivity using a scintillation counter.
- **Data Analysis:** Determine the IC₅₀ value (the concentration of the test compound that inhibits 50% of the specific binding of the radioligand). Calculate the K_i value using the Cheng-Prusoff equation.

Conditioned Place Preference (CPP) Protocol (General)

This protocol describes a standard method for assessing the rewarding or aversive properties of a drug.

Objective: To determine if a test compound has rewarding properties by measuring the preference of an animal for an environment previously paired with the compound.

Apparatus: A two-chambered apparatus with distinct visual and tactile cues in each chamber.

Procedure:

- **Pre-Conditioning (Baseline Preference):** On day 1, allow the animal to freely explore both chambers for a set period (e.g., 15 minutes) to determine any initial preference for one chamber over the other.
- **Conditioning (Days 2-5):**
 - On alternate days, administer the test compound (e.g., N-isopropylbenzylamine) and confine the animal to one chamber for a set period (e.g., 30 minutes).
 - On the other days, administer a vehicle control (e.g., saline) and confine the animal to the other chamber for the same duration.

- **Test Day (Day 6):** Allow the animal to freely explore both chambers in a drug-free state. Record the time spent in each chamber.
- **Data Analysis:** An increase in the time spent in the drug-paired chamber on the test day compared to the pre-conditioning baseline indicates a conditioned place preference and suggests the drug has rewarding properties.

Nitric Oxide Synthase (NOS) Activity Assay (General Protocol)

This protocol outlines a general method for measuring NOS activity in cell lysates.

Objective: To determine the effect of a test compound on the activity of nitric oxide synthase.

Materials:

- Cell lysate containing NOS.
- L-arginine (NOS substrate).
- NADPH (cofactor).
- Griess Reagent (for colorimetric detection of nitrite).
- Nitrite standard solution.
- Microplate reader.

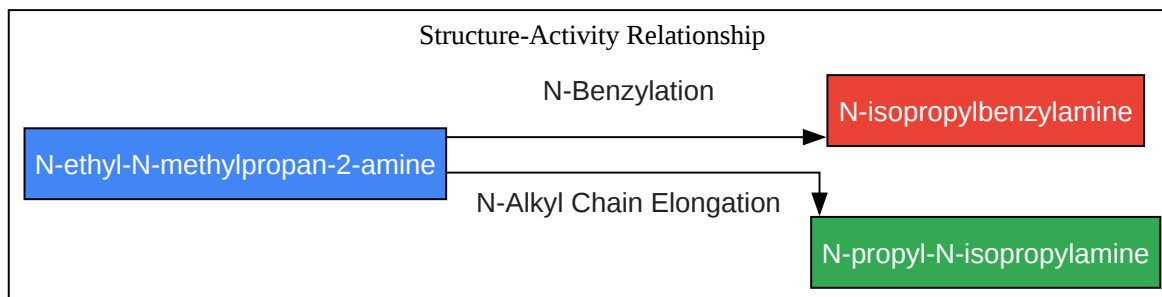
Procedure:

- **Sample Preparation:** Prepare cell lysates from cells treated with the test compound (e.g., N-isopropylbenzylamine) or a vehicle control.
- **Reaction Incubation:** In a 96-well plate, incubate the cell lysate with L-arginine and NADPH at 37°C to allow for the production of nitric oxide, which is rapidly converted to nitrite and nitrate.

- Nitrate Reduction (Optional but recommended): Add nitrate reductase to convert any nitrate to nitrite for total NO production measurement.
- Colorimetric Reaction: Add Griess Reagent to the wells. This reagent reacts with nitrite to produce a colored product.
- Measurement: Measure the absorbance at 540 nm using a microplate reader.
- Data Analysis: Quantify the amount of nitrite produced by comparing the absorbance to a nitrite standard curve. An increase in nitrite production in the presence of the test compound suggests an increase in NOS activity.

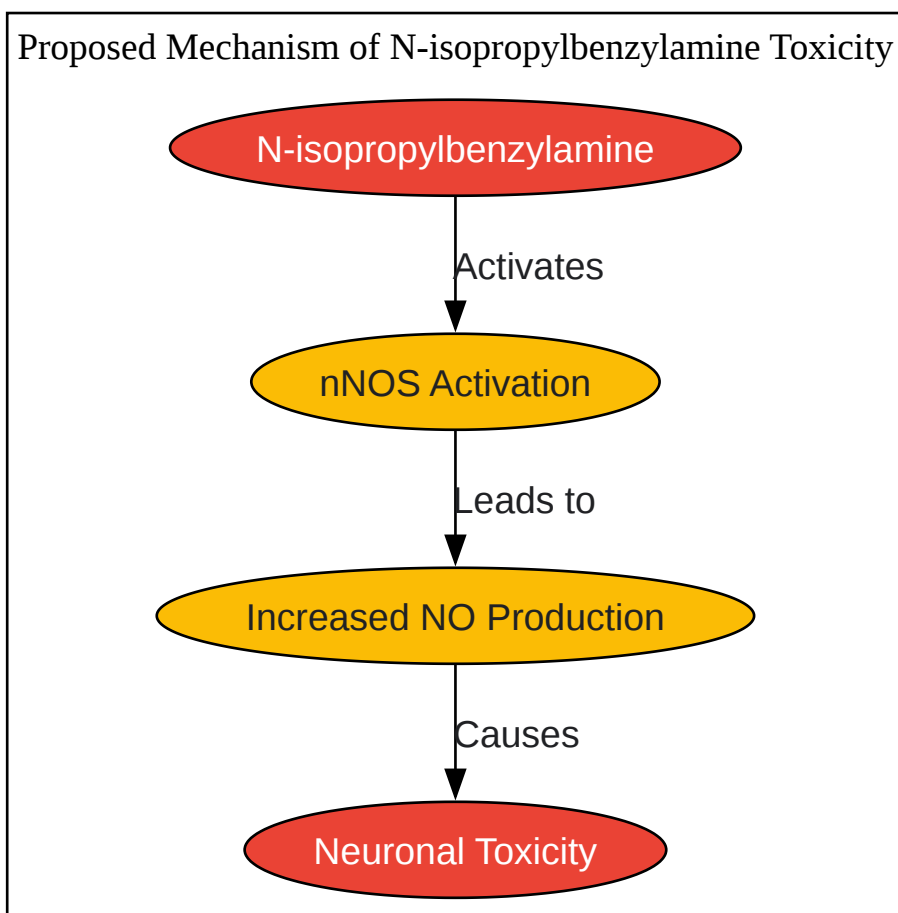
Visualizations

The following diagrams illustrate key concepts related to the pharmacology of these compounds.



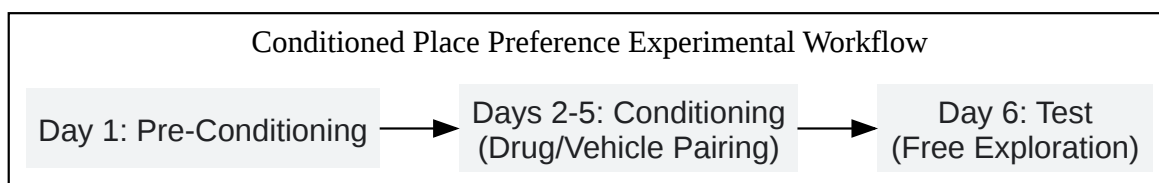
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Caption: Structural modifications from the parent compound.



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Caption: Toxicity pathway of N-isopropylbenzylamine.



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Caption: Workflow for Conditioned Place Preference.

Conclusion

This guide provides a comparative overview of the structural analogues of **N-ethyl-N-methylpropan-2-amine** based on currently available data. Significant gaps in the pharmacological profiles of these compounds exist, particularly the lack of quantitative receptor binding and functional activity data for **N-ethyl-N-methylpropan-2-amine** and N-propyl-N-isopropylamine, and the unknown monoamine transporter affinities of N-isopropylbenzylamine. Further research is warranted to fully elucidate the structure-activity relationships within this class of compounds and to understand their therapeutic potential and toxicological risks.

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